

# Cericlamine: An In-Depth Profile of a Selective Serotonin Reuptake Inhibitor

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## Compound of Interest

Compound Name: Cericlamine

Cat. No.: B054518

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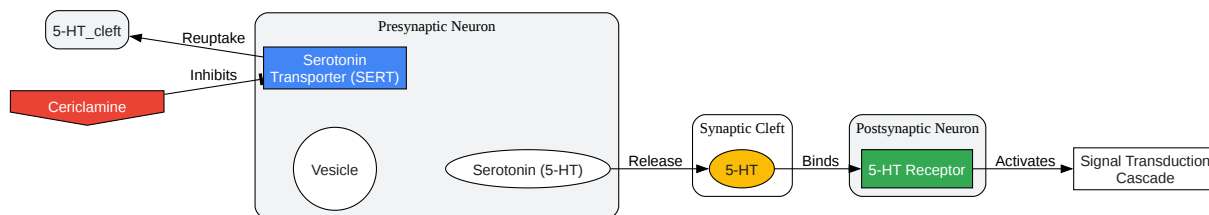
For Researchers, Scientists, and Drug Development Professionals

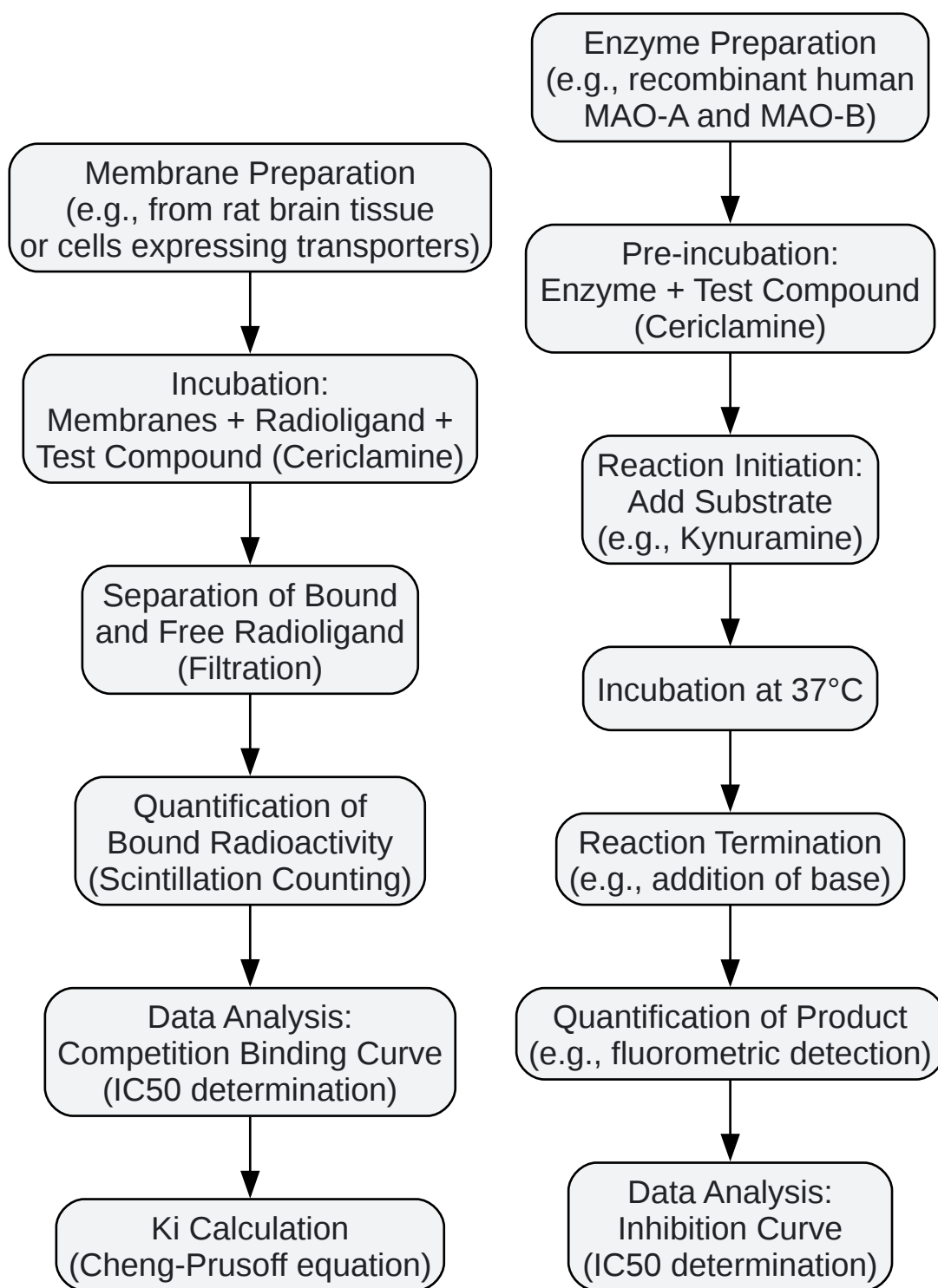
## Introduction

**Cericlamine** (JO-1017) is a potent and moderately selective serotonin reuptake inhibitor (SSRI) that was under development for the treatment of depression. While its clinical development was discontinued, understanding its in vitro binding profile remains crucial for researchers in the field of neuropharmacology and drug discovery. This technical guide provides a comprehensive overview of the available in vitro binding data for **Cericlamine**, details established experimental protocols for assessing such compounds, and visualizes relevant biological pathways.

## Core Mechanism of Action: Serotonin Reuptake Inhibition

**Cericlamine**'s primary mechanism of action is the inhibition of the serotonin transporter (SERT), which is responsible for the reuptake of serotonin from the synaptic cleft into the presynaptic neuron. By blocking this transporter, **Cericlamine** increases the concentration of serotonin in the synapse, thereby enhancing serotonergic neurotransmission.





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